

# 1-Phenylcyclopentanecarbaldehyde molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-  
Phenylcyclopentanecarbaldehyde

Cat. No.: B1352595

[Get Quote](#)

## Technical Guide: 1-Phenylcyclopentanecarbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **1-Phenylcyclopentanecarbaldehyde**, a molecule of interest in organic synthesis and potential applications in medicinal chemistry. This document summarizes its core molecular properties and presents a plausible synthetic route for its preparation.

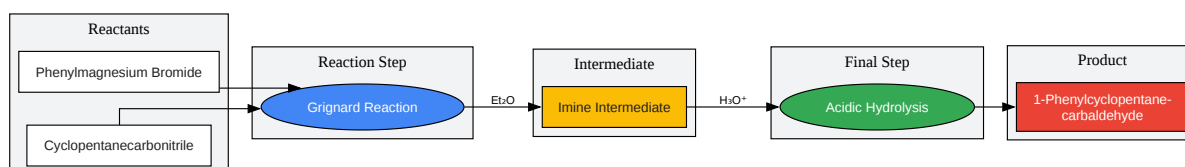
### Core Molecular Data

The fundamental molecular details of **1-Phenylcyclopentanecarbaldehyde** are summarized below. These values are crucial for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O
Molecular Weight	174.24 g/mol [1]
IUPAC Name	1-phenylcyclopentane-1-carbaldehyde[1]
CAS Number	21573-69-3[1]

## Synthetic Pathway

While specific, detailed experimental protocols for the synthesis of **1-Phenylcyclopentanecarbaldehyde** are not readily available in the public domain, a logical and chemically sound approach can be proposed based on established organic chemistry principles. A common method for the synthesis of such aldehydes is through the formylation of a Grignard reagent. The following diagram illustrates a potential synthetic workflow.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **1-Phenylcyclopentanecarbaldehyde**.

## Experimental Protocol Outline

The visualized workflow represents a two-step synthesis:

- Grignard Reaction: Phenylmagnesium bromide, a Grignard reagent, is reacted with cyclopentanecarbonitrile in an anhydrous ether solvent such as diethyl ether (Et<sub>2</sub>O). This

nucleophilic addition forms a magnesium salt of an imine.

- Acidic Hydrolysis: The resulting imine intermediate is then subjected to acidic hydrolysis (e.g., with aqueous HCl or H<sub>2</sub>SO<sub>4</sub>). This step cleaves the carbon-nitrogen double bond, yielding the final product, **1-Phenylcyclopentanecarbaldehyde**, and an ammonium salt as a byproduct.

This proposed pathway provides a foundational method for researchers to develop a specific experimental protocol, which would require optimization of reaction conditions, purification techniques, and analytical validation.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Phenylcyclopropanecarbaldehyde | 21744-88-7 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [1-Phenylcyclopentanecarbaldehyde molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352595#1-phenylcyclopentanecarbaldehyde-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)